

Effect of Bis[4-(2-phenyl-2-propyl)phenyl]amine on material rheology

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Compound of Interest

Compound Name: Bis[4-(2-phenyl-2-propyl)phenyl]amine

Cat. No.: B154613

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Technical Support Center: Bis[4-(2-phenyl-2-propyl)phenyl]amine

Welcome to the technical support center for **Bis[4-(2-phenyl-2-propyl)phenyl]amine** (also known as N,N-Bis(4-(2-phenyl-2-propyl)phenyl)amine or Antioxidant 445). This guide is designed for researchers, scientists, and drug development professionals to address common questions and troubleshooting scenarios related to the use of this antioxidant in various material formulations and its effect on rheology.

Frequently Asked Questions (FAQs)

Q1: What is the primary function of **Bis[4-(2-phenyl-2-propyl)phenyl]amine** in material formulations?

A1: **Bis[4-(2-phenyl-2-propyl)phenyl]amine** is a highly effective, non-discoloring aromatic amine-type antioxidant.^{[1][2]} Its primary role is to act as a thermal stabilizer in a wide variety of applications, including polyolefins, styrenics, polyols, hot melt adhesives, lubricants, and polyamides.^[1] It is particularly effective in protecting materials from degradation caused by heat, light, and aging.^{[1][3]}

Q2: How does **Bis[4-(2-phenyl-2-propyl)phenyl]amine** affect the rheology of a material?

A2: The effect of **Bis[4-(2-phenyl-2-propyl)phenyl]amine** on material rheology is primarily indirect. By preventing oxidative degradation of the polymer, it helps to maintain the material's intended molecular weight and structure. Polymer degradation often leads to chain scission (reducing viscosity) or cross-linking (increasing viscosity). Therefore, the addition of this antioxidant helps to stabilize the rheological properties of the material over time, especially at elevated processing temperatures.

Q3: What are the typical materials in which this antioxidant is used?

A3: It is widely used in various elastomers, including polyethylene, polypropylene, and polyvinyl chloride.[1][3] It is also used in polyurethane foam, rubber wire and cable insulation, food packaging, and adhesives.[1][3] Its non-toxic, tasteless, and light-colored nature makes it suitable for a broad range of applications.[1][3]

Q4: What is the typical dosage of **Bis[4-(2-phenyl-2-propyl)phenyl]amine** in a formulation?

A4: The normal dosage in rubber is typically 2-3 parts per hundred rubber (phr).[4] However, the optimal concentration can vary depending on the specific polymer system, processing conditions, and the desired level of stability.

Q5: Is this antioxidant soluble in water?

A5: No, it is practically insoluble in water.[4][5] It is, however, soluble in various organic solvents.[3]

Troubleshooting Guide

This section provides solutions to common problems that may be encountered during experiments involving **Bis[4-(2-phenyl-2-propyl)phenyl]amine** and material rheology.

Symptom	Possible Cause	Recommended Action
Unexpected decrease in viscosity during processing.	Polymer degradation due to insufficient antioxidant concentration or excessive thermal stress.	Increase the concentration of Bis[4-(2-phenyl-2-propyl)phenyl]amine. Optimize processing parameters (e.g., lower temperature, shorter residence time).
Inconsistent rheological measurements between batches.	Inhomogeneous dispersion of the antioxidant in the polymer matrix.	Improve mixing and dispersion techniques. Consider using a masterbatch of the antioxidant.
Material exhibits higher than expected viscosity.	Potential for minor cross-linking reactions or interaction with other additives. While primarily an antioxidant, interactions can occur.	Evaluate the compatibility of all additives in the formulation. Conduct a design of experiments (DOE) to study additive interactions.
Discoloration of the final product.	Although it is a non-discoloring antioxidant, interactions with other components or severe processing conditions might lead to slight color changes.	Ensure high purity of all raw materials. Review processing conditions for excessive heat or shear.

Data Presentation

As specific quantitative data on the direct rheological impact of **Bis[4-(2-phenyl-2-propyl)phenyl]amine** is not readily available in public literature, the following table is provided as a template for researchers to systematically record their own experimental findings. This will aid in building an internal knowledge base on how this antioxidant affects your specific material systems.

Table 1: User-Generated Rheological Data for Formulations with **Bis[4-(2-phenyl-2-propyl)phenyl]amine**

Polym er Syste m	Antioxi dant Conc. (%)	Proces sing Temp. (°C)	Shear Rate (s ⁻¹)	Viscos ity (Pa·s)	Storag e Modul us (G') (Pa)	Loss Modul us (G'') (Pa)	Tan Delta (G''/G')	Obser vation s
e.g., LDPE	0.0 (Control)	190	10	[User Data]	[User Data]	[User Data]	[User Data]	[User Data]
e.g., LDPE	0.1	190	10	[User Data]	[User Data]	[User Data]	[User Data]	[User Data]
e.g., LDPE	0.2	190	10	[User Data]	[User Data]	[User Data]	[User Data]	[User Data]
...

Experimental Protocols

Protocol 1: Preparation of Polymer Blends

This protocol describes a general method for preparing polymer blends with **Bis[4-(2-phenyl-2-propyl)phenyl]amine** for rheological analysis.

- **Drying:** Dry the base polymer resin to remove any residual moisture, following the manufacturer's recommendations.
- **Premixing:** Accurately weigh the required amounts of the polymer and **Bis[4-(2-phenyl-2-propyl)phenyl]amine**. Dry blend the components thoroughly in a sealed container.
- **Melt Blending:** Process the dry blend using a suitable melt compounding equipment, such as a twin-screw extruder or an internal mixer.
 - Set the temperature profile of the extruder/mixer appropriate for the polymer being used.
 - Ensure sufficient residence time and screw speed to achieve a homogeneous dispersion of the antioxidant.

- **Sample Collection:** Collect the extrudate and either pelletize it for further processing or mold it directly into specimens (e.g., discs for parallel-plate rheometry).
- **Control Sample:** Prepare a control sample of the pure polymer using the same processing conditions for comparison.

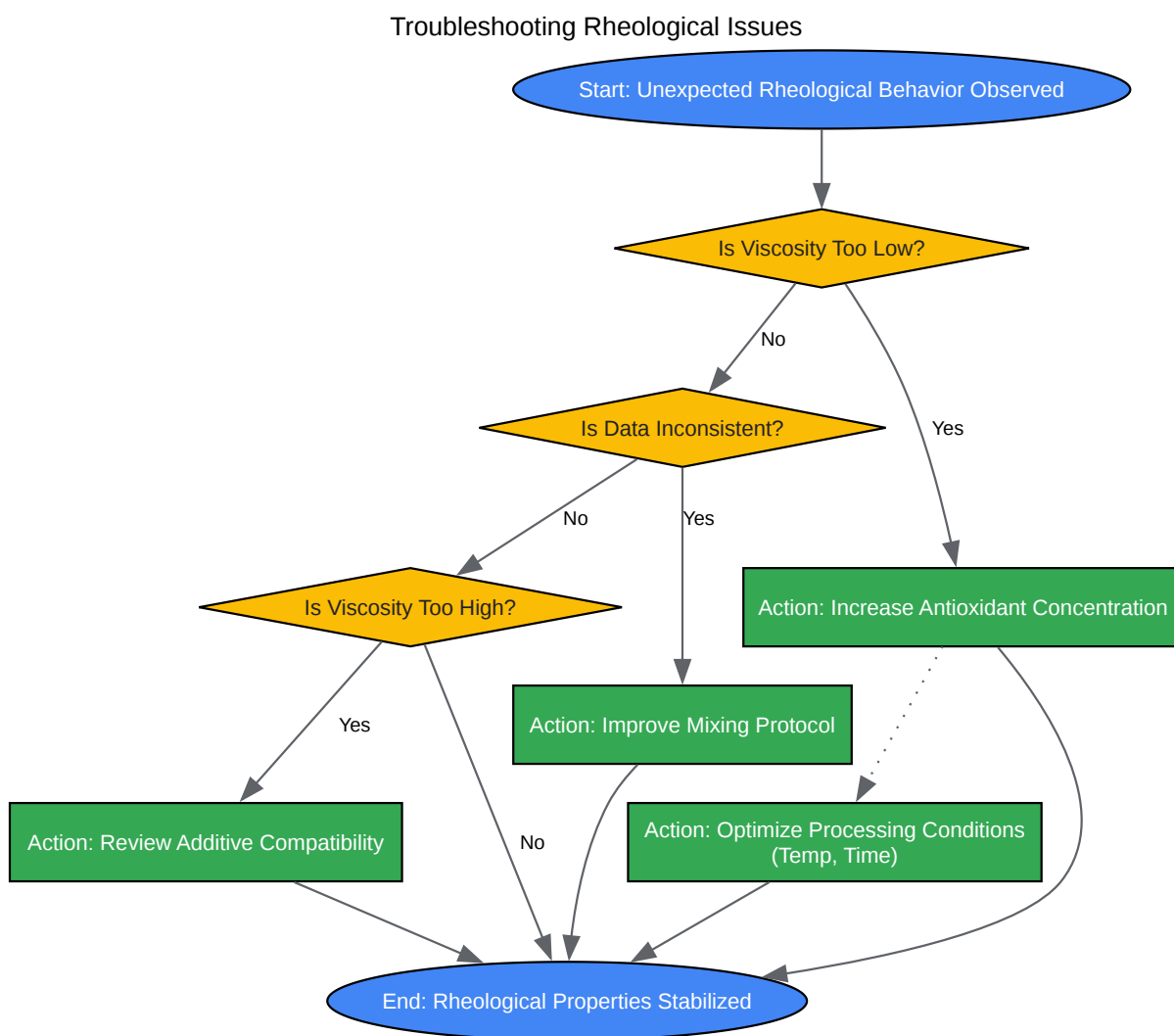
Protocol 2: Rheological Measurement using a Rotational Rheometer

This protocol outlines the steps for measuring the viscoelastic properties of the prepared polymer samples.

- **Instrument Setup:**
 - Use a rotational rheometer equipped with a parallel-plate or cone-and-plate geometry.
 - Set the temperature control system to the desired measurement temperature.
- **Sample Loading:**
 - Place a pre-molded sample disc onto the lower plate of the rheometer.
 - Lower the upper plate to the desired gap setting, ensuring the molten polymer completely fills the gap.
 - Trim any excess material from the edges.
- **Thermal Equilibration:** Allow the sample to equilibrate at the set temperature for a sufficient time to ensure thermal uniformity.
- **Strain Sweep (Amplitude Sweep):**
 - Perform a strain sweep at a constant frequency to determine the linear viscoelastic region (LVR) of the material.
 - Select a strain value within the LVR for subsequent frequency sweep measurements.
- **Frequency Sweep:**

- Perform a frequency sweep at the selected strain to measure the storage modulus (G'), loss modulus (G''), complex viscosity (η^*), and tan delta as a function of frequency.
- Data Analysis: Compare the rheological profiles of the samples with and without the antioxidant to assess its effect on the material's viscoelastic behavior.

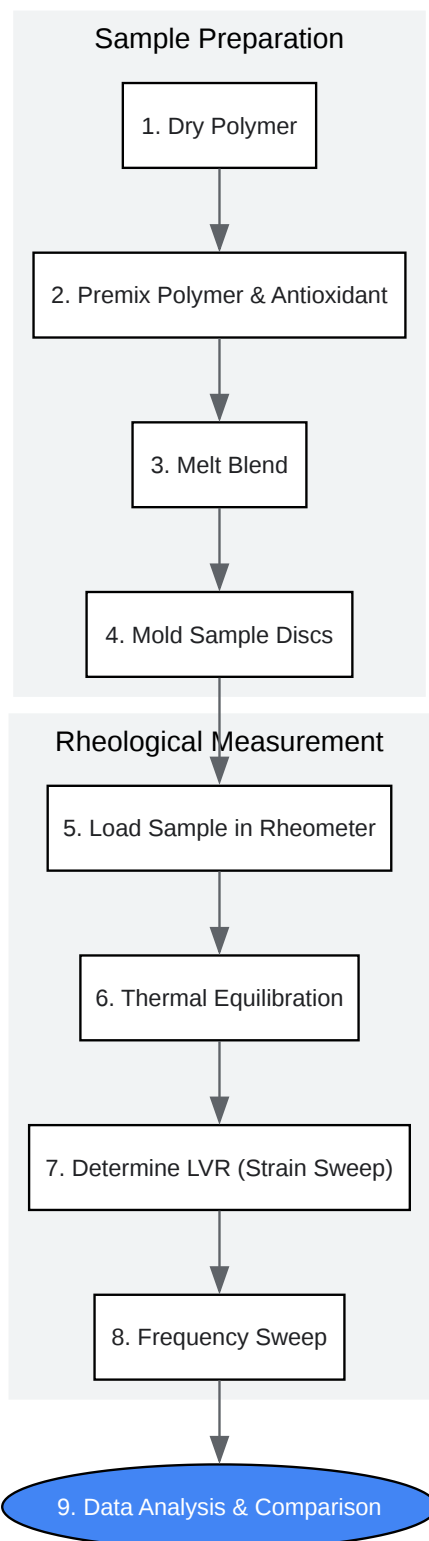
Visualizations



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Caption: Troubleshooting workflow for rheological issues.

Experimental Workflow for Rheological Analysis



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Caption: Workflow for rheological analysis of polymer blends.

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References

- 1. Bis[4-(2-phenyl-2-propyl)phenyl]amine | 10081-67-1 [chemicalbook.com]
- 2. 10081-67-1 | CAS DataBase [m.chemicalbook.com]
- 3. Antioxidant 445/Bis[4-(2-phenyl-2-propyl) Phenyl]Amine CAS 10081-67-1 [sunwisechem.com]
- 4. Bis[4-(2-phenyl-2-propyl)phenyl]amine | lookchem [lookchem.com]
- 5. chembk.com [chembk.com]
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